

# Safe Disposal of SKF 82958 Hydrobromide: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Skf 82958

Cat. No.: B1669153

[Get Quote](#)

For researchers, scientists, and drug development professionals utilizing **SKF 82958** hydrobromide, a dopamine D1 receptor full agonist, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental protection. This guide provides essential, step-by-step information for the appropriate disposal of this compound.

## Immediate Safety and Handling Considerations

**SKF 82958** hydrobromide is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[1]</sup> It has no assigned hazard pictograms, signal words, or hazard statements.<sup>[1]</sup> However, as a standard practice in a laboratory setting, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound.

Key Safety Data:

Hazard Classification	Rating	System
Health	0	NFPA/HMIS
Fire	0	NFPA/HMIS
Reactivity	0	NFPA/HMIS

Data sourced from the Cayman Chemical Safety Data Sheet (SDS) for **SKF 82958** (hydrobromide).<sup>[1]</sup>

## Step-by-Step Disposal Procedures

The disposal method for **SKF 82958** hydrobromide depends on the quantity and local regulations.

For Small Quantities:

According to its Safety Data Sheet, smaller quantities of **SKF 82958** hydrobromide can be disposed of with household waste.[\[1\]](#)

For Larger Quantities and Uncleaned Packaging:

- **Consult Local Regulations:** Always consult with your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations for chemical waste disposal.
- **Chemical Waste Container:** Transfer the **SKF 82958** hydrobromide to a designated and properly labeled chemical waste container.
- **Disposal Manifest:** Ensure the waste is collected by a licensed chemical waste disposal company.

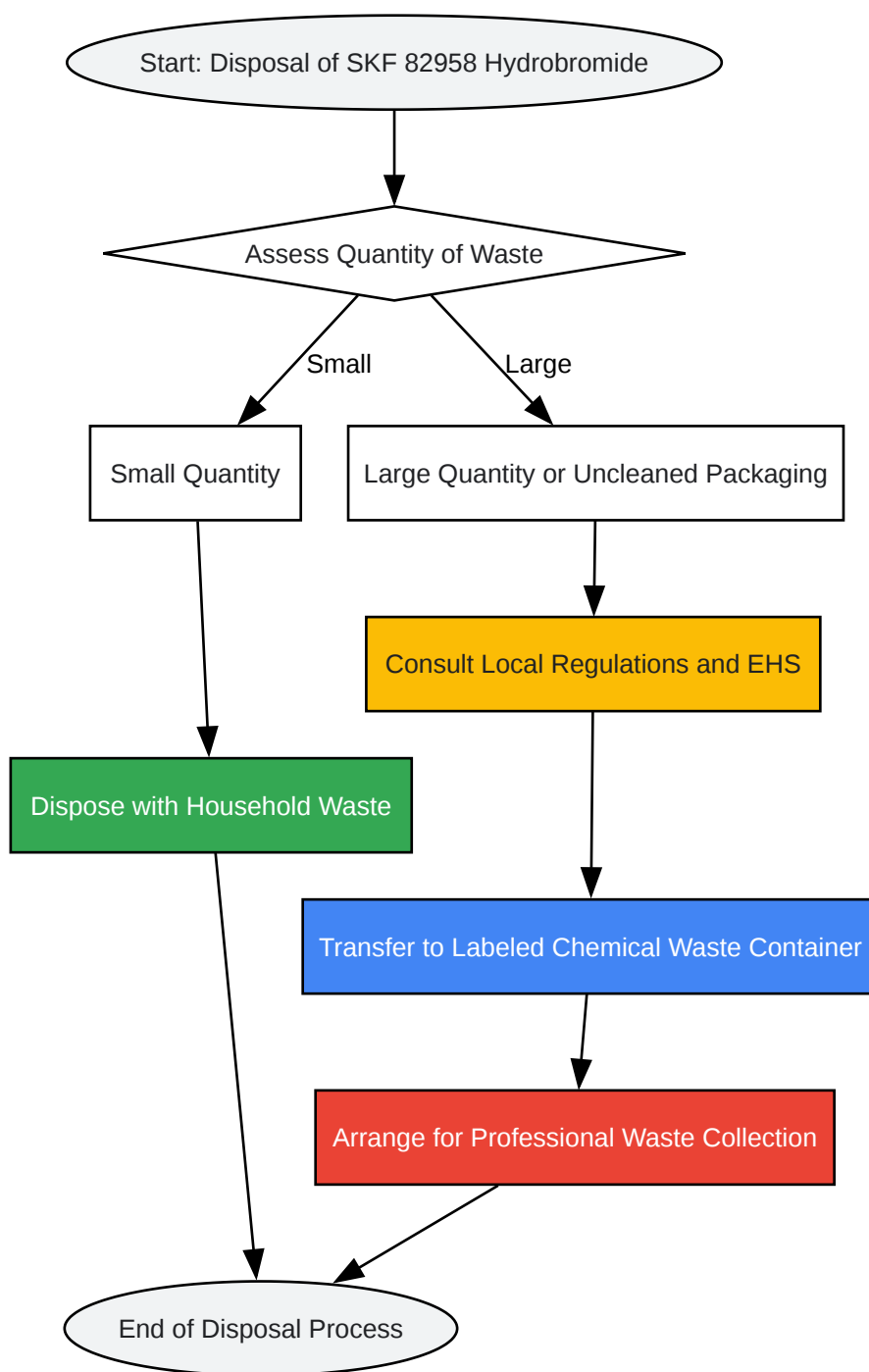
Environmental Precautions:

**SKF 82958** hydrobromide is classified as "Water hazard class 1 (Self-assessment): slightly hazardous for water".[\[1\]](#) To prevent environmental contamination:

- Do not allow the undiluted product or large quantities to enter drains, sewers, surface water, or ground water.[\[1\]](#)
- In case of a spill, pick up the material mechanically.[\[1\]](#)

## Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the proper disposal procedure for **SKF 82958** hydrobromide.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the disposal of **SKF 82958** hydrobromide.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- To cite this document: BenchChem. [Safe Disposal of SKF 82958 Hydrobromide: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1669153#skf-82958-proper-disposal-procedures>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)